

# Proper Disposal of Phenoxyacetonitrile: A Guide for Laboratory Professionals

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## *Compound of Interest*

Compound Name: *Phenoxyacetonitrile*

Cat. No.: *B046853*

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This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **phenoxyacetonitrile**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The information is intended for researchers, scientists, and professionals in the drug development field.

## Phenoxyacetonitrile: Key Safety and Physical Data

A thorough understanding of the chemical and physical properties of **phenoxyacetonitrile** is fundamental to its safe management. The following table summarizes key data for **phenoxyacetonitrile**.

Property	Value	Citations
CAS Number	3598-14-9	<a href="#">[1]</a>
Molecular Formula	C8H7NO	<a href="#">[1]</a>
Molecular Weight	133.15 g/mol	<a href="#">[1]</a>
Appearance	Clear, colorless to almost colorless liquid	<a href="#">[1]</a>
Boiling Point	235-238 °C	<a href="#">[1]</a>
Density	1.09 g/mL at 25 °C	<a href="#">[1]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[1]</a>
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled	<a href="#">[1]</a>

## Detailed Disposal Protocol for Phenoxyacetonitrile

This protocol outlines the necessary steps for the safe disposal of **phenoxyacetonitrile** waste. These procedures must be conducted in accordance with all applicable federal, state, and local regulations.

## Personal Protective Equipment (PPE) and Safety Precautions

- Engineering Controls: Always handle **phenoxyacetonitrile** in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#) Ensure that safety showers and eyewash stations are readily accessible.
- Required PPE: Before handling, all personnel must be equipped with the following personal protective equipment:
  - Eye Protection: Chemical safety goggles or a face shield.[\[2\]](#)

- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).[4]
- Body Protection: A lab coat or other protective clothing to prevent skin contact.[4]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator.[4]

## Waste Segregation and Collection

- Waste Identification: All waste containing **phenoxyacetonitrile** must be classified and handled as hazardous chemical waste.[5]
- Segregation: Do not mix **phenoxyacetonitrile** waste with other waste streams. It is particularly important to keep it separate from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[6] This waste should be collected as a non-halogenated organic waste.
- Collection Container: Use a designated, leak-proof, and clearly labeled waste container.[5] The container must be compatible with **phenoxyacetonitrile**. The container should be kept closed except when adding waste.[2]

## Labeling and Storage

- Container Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**Phenoxyacetonitrile**," and a clear indication of the associated hazards (e.g., "Harmful," "Toxic").[5]
- Storage: Store the sealed waste container in a designated satellite accumulation area.[5] The storage location must be a cool, dry, and well-ventilated place, away from direct sunlight and sources of ignition.[2]

## Disposal Procedure

- Professional Disposal: The disposal of **phenoxyacetonitrile** must be managed through an approved and licensed hazardous waste disposal company.[2] Do not attempt to dispose of this chemical down the drain or in the regular trash.[2]

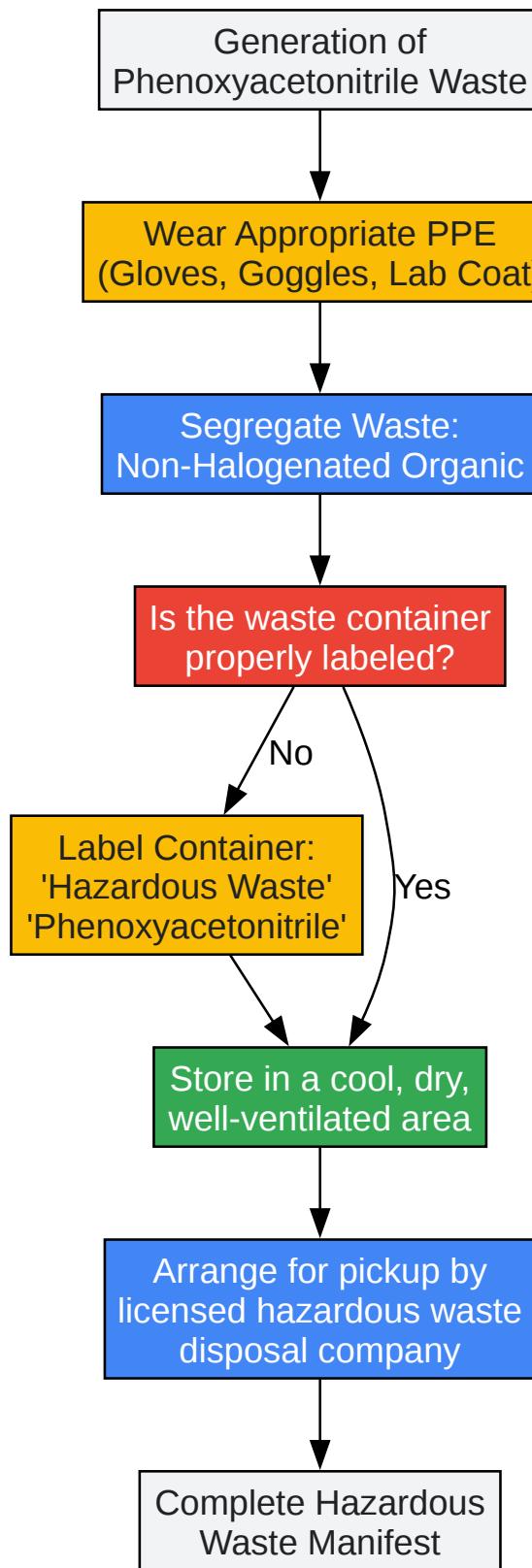
- Regulatory Compliance: Ensure that all disposal activities comply with federal, state, and local environmental regulations. A hazardous waste manifest should be used to track the waste from its point of generation to its final disposal facility.

## Spill and Emergency Procedures

- In Case of a Spill:
  - Evacuate all non-essential personnel from the immediate area.
  - Ensure the area is well-ventilated.[\[2\]](#)
  - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
  - Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[2\]](#)[\[3\]](#)
  - Clean the spill area thoroughly.
- First Aid:
  - Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[4\]](#)
  - Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)[\[4\]](#)
  - Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
  - Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[2\]](#)

## Phenoxyacetonitrile Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **phenoxyacetonitrile**.



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Caption: **Phenoxyacetonitrile Disposal Workflow**

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- To cite this document: BenchChem. [Proper Disposal of Phenoxyacetonitrile: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b046853#phenoxyacetonitrile-proper-disposal-procedures>

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